

# Clarification Required for Accurate Disposal

## Guidance of Ms-PEG12-Boc

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### Compound of Interest

Compound Name: Ms-PEG12-Boc

Cat. No.: B8104411

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To ensure the safe and proper disposal of "**Ms-PEG12-Boc**," it is crucial to first accurately identify the specific chemical compound. The term "**Ms-PEG12-Boc**" is an ambiguous identifier, and several related but distinct compounds with similar names exist. To provide you with the most accurate and relevant safety and disposal information, please specify the exact compound you are working with.

During our initial search, we found information on several related polyethylene glycol (PEG) derivatives, including:

- Boc-NH-PEG12-COOH (also known as t-Boc-N-Amido-PEG12-acid)[1]
- m-PEG12-amine[2]
- t-Boc-N-amido-PEG12-acid[3]
- t-Boc-Aminooxy-PEG12-acid[4][5]

The handling, hazards, and disposal procedures can vary significantly between these different molecules. For example, a Safety Data Sheet (SDS) was located for "t-Boc-Aminooxy-PEG12-acid," which outlines specific handling and safety precautions. However, this information may not be applicable to other PEG derivatives.

To proceed, please provide one of the following:

- The full chemical name

- The Chemical Abstracts Service (CAS) number

Once you provide the precise chemical identifier, we can perform a targeted search for the correct Safety Data Sheet and furnish you with the detailed disposal protocols, quantitative data, and safety information you require. This will enable us to generate the necessary procedural guidance and visualizations to ensure the safe management of this chemical in your laboratory.

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## References

- 1. Boc-NH-PEG12-COOH, 1415981-79-1 - Biopharma PEG [biochempeg.com]
- 2. m-PEG12-amine | C<sub>25</sub>H<sub>53</sub>NO<sub>12</sub> | CID 51340958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. t-Boc-N-amido-PEG12-acid, 187848-68-6 | BroadPharm [broadpharm.com]
- 4. t-Boc-Aminooxy-PEG12-acid, 187848-68-6 | BroadPharm [broadpharm.com]
- 5. t-Boc-Aminooxy-PEG12-acid - Creative Biolabs [creative-biolabs.com]
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